

# Essential Safety and Handling Guide for Diisobutylaluminum Hydride (DIBAL-H)

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## Compound of Interest

Compound Name: Diberal, (-)-

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This document provides crucial safety protocols and logistical information for the handling and disposal of Diisobutylaluminum Hydride (DIBAL-H), a pyrophoric and water-reactive reagent commonly used in research and development. Adherence to these guidelines is essential for ensuring the safety of all laboratory personnel.

Emergency Overview: DIBAL-H is a highly flammable liquid and vapor that can catch fire spontaneously if exposed to air. It reacts violently with water, releasing flammable gases that may ignite spontaneously.<sup>[1]</sup> DIBAL-H causes severe skin and eye burns and can be fatal if swallowed and enters the airways.<sup>[1][2]</sup> It may also cause damage to organs through prolonged or repeated exposure.<sup>[1]</sup>

## Personal Protective Equipment (PPE)

The selection and proper use of PPE are the last lines of defense against exposure. The following table summarizes the required PPE for handling DIBAL-H.

Body Part	Required PPE	Specifications
Eyes/Face	Safety Goggles and Face Shield	Chemical splash goggles and a face shield are mandatory to protect against splashes and airborne contaminants.[3]
Skin/Body	Flame-Retardant Lab Coat and Apron	A flame-retardant lab coat worn over chemical-resistant clothing is required. An apron can provide an additional layer of protection.[4]
Hands	Chemical-Resistant Gloves	Wear appropriate chemical-resistant gloves. It is advisable to consult the glove manufacturer's compatibility charts for specific breakthrough times.
Respiratory	Respirator	Use a respirator if working in an area with inadequate ventilation or when there is a risk of inhalation.[4]
Feet	Closed-Toe Shoes	Sturdy, closed-toe shoes are required to protect against spills and falling objects.[5]

## Handling and Storage Procedures

### Operational Plan:

- Work Area Preparation:
  - All work with DIBAL-H must be conducted in a well-ventilated fume hood with the sash at the lowest practical height.

- Ensure a safety shower and eyewash station are readily accessible and have been recently tested.
- Remove all flammable materials and ignition sources from the immediate work area.
- Have an appropriate fire extinguisher (e.g., dry powder, Class D) readily available. Do NOT use water or carbon dioxide extinguishers.
- Reagent Handling:
  - Handle DIBAL-H under an inert atmosphere (e.g., nitrogen or argon).[1]
  - Use only non-sparking tools.
  - Ground and bond all containers when transferring the material to prevent static discharge. [2]
  - Use a syringe or cannula for transferring the liquid reagent. Never pour it in the open air.
- Storage:
  - Store DIBAL-H in a tightly closed container in a cool, dry, and well-ventilated area, away from heat, sparks, and open flames.[1]
  - Store under an inert atmosphere.[1]
  - Do not allow the product to come into contact with water during storage.

## Disposal Plan

### Waste Neutralization and Disposal:

- Quenching Unused Reagent:
  - Slowly and carefully add the unused DIBAL-H solution to a flask containing an inert, high-boiling point solvent such as heptane or toluene.
  - Cool the flask in an ice bath.

- Slowly add a quenching agent, such as isopropanol, dropwise with stirring. Be prepared for gas evolution.
- Once the reaction with the alcohol is complete, slowly add a mixture of isopropanol and water.
- Finally, slowly and cautiously add water to ensure all reactive material is destroyed.
- Waste Disposal:
  - The neutralized solution should be disposed of as hazardous waste in accordance with local, state, and federal regulations.
  - Collect all contaminated materials (e.g., gloves, paper towels) in a designated, sealed container for hazardous waste disposal.

## Quantitative Data Summary

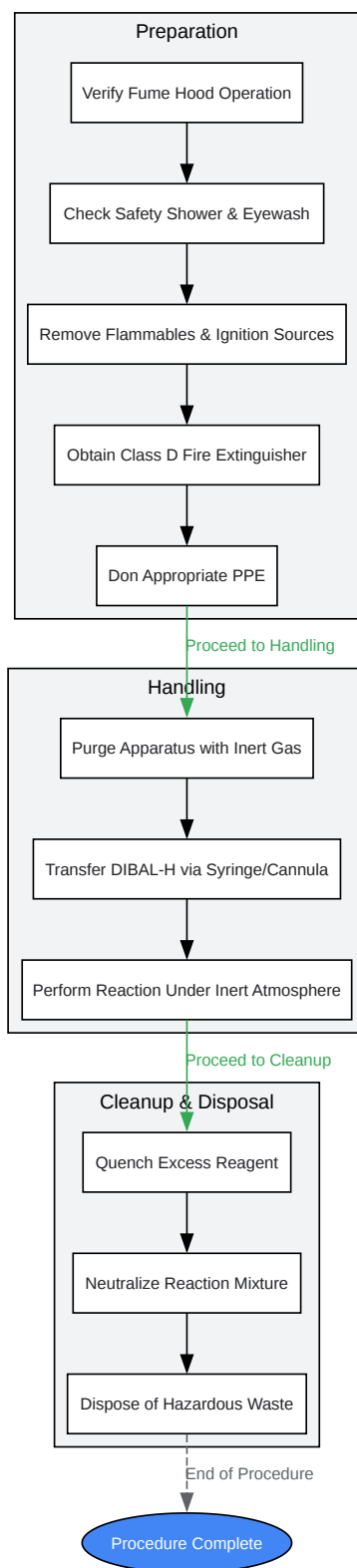
The following table summarizes key quantitative data for a typical 1.0M solution of DIBAL-H in hexane.

Property	Value
CAS Number (DIBAL-H)	1191-15-7[2]
CAS Number (Hexane)	110-54-3[2]
Concentration	~14.5% DIBAL-H in ~85.5% Hexane[2]
Appearance	Colorless liquid[2]
Boiling Point	> 110 °C[2]
Flash Point	> -23 °C / > -9.4 °F[1]
Specific Gravity	0.701[1]
Vapor Pressure	150 mm Hg @ 25 °C[1][2]

## Experimental Workflow Diagram

The following diagram illustrates the standard workflow for safely handling DIBAL-H in a laboratory setting.

Safe Handling Workflow for DIBAL-H



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Caption: Workflow for the safe handling of DIBAL-H.

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